

Proper Disposal Procedures for Methyl (S)-(-)-lactate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Methyl (S)-(-)-lactate

Cat. No.: B143375

[Get Quote](#)

The safe and compliant disposal of **Methyl (S)-(-)-lactate** is essential for ensuring laboratory safety, protecting environmental health, and adhering to regulatory standards. As a flammable liquid and eye irritant, this chemical requires specific handling and disposal protocols. This guide provides detailed, step-by-step instructions for researchers, scientists, and drug development professionals to manage **Methyl (S)-(-)-lactate** waste safely and effectively.

Immediate Safety and Handling Precautions

Before handling **Methyl (S)-(-)-lactate**, it is crucial to be aware of its potential hazards and to take appropriate safety measures. The primary hazards are its flammability and its potential to cause serious eye irritation.^[1]

Personal Protective Equipment (PPE):

- Eye Protection: Wear chemical safety goggles or a face shield.^[2]
- Hand Protection: Wear protective gloves made of a compatible material.^[2]
- Skin and Body Protection: Wear appropriate protective working clothing and an apron.^[2]
- Respiratory Protection: Use only in a well-ventilated area, such as a fume hood, to avoid breathing vapors.^{[2][3]}

Handling and Storage:

- Keep the chemical away from heat, sparks, open flames, and hot surfaces.[2][4]
- Use explosion-proof electrical and ventilating equipment.[2]
- Store in a cool, dry, and well-ventilated place in a tightly closed container.[5]
- Ground and bond containers when transferring material to prevent static discharge.[2][4]

Quantitative Data Summary

The following table summarizes key quantitative and physical properties of **Methyl (S)-(-)-lactate**.

Property	Value	Source
UN Number	1993 or 3272	[2]
Hazard Class	3 (Flammable Liquid)	[2]
Molecular Formula	C ₄ H ₈ O ₃	[1]
Molecular Weight	104.10 g/mol	[1]
Flash Point	58 °C (136.4 °F)	[3]
Auto-ignition Temp.	440 °C (824 °F)	[3]
Specific Gravity	1.092 g/cm ³ at 20 °C	[3]
Solubility	Soluble in water, alcohol, and acetone	[2]

Detailed Disposal Protocol

Treat all **Methyl (S)-(-)-lactate** and materials contaminated with it as hazardous waste.[6]

Disposal must always comply with local, state, and federal regulations.[2]

Step 1: Waste Identification and Segregation

- Identify as Hazardous Waste: Due to its flammability, **Methyl (S)-(-)-lactate** is classified as hazardous waste.[2]

- Segregate Waste: Do not mix **Methyl (S)-(-)-lactate** waste with other waste streams, especially incompatible chemicals like strong oxidizing agents, acids, or bases.^[7] Collect it in a designated waste container.

Step 2: Waste Collection

- Select an Appropriate Container: Use a clean, leak-proof container that is chemically compatible with **Methyl (S)-(-)-lactate**.^[7] The container must have a secure, screw-on cap.^[8]
- Transfer Waste: Perform all waste transfers inside a chemical fume hood.^[9] Keep the waste container closed except when adding waste.^[8]
- Use Secondary Containment: Place the waste container in a secondary container, such as a lab tray, to contain any potential leaks or spills.^[8]

Step 3: Labeling Hazardous Waste

Proper labeling is critical for safety and regulatory compliance. The label must be clearly visible and include the following information:^[7]^[10]

- The words "Hazardous Waste"
- The full chemical name: "**Methyl (S)-(-)-lactate**" (no abbreviations or formulas)
- A list of all chemical constituents if it is a mixture
- The date when waste was first added to the container (accumulation start date)
- The name and contact information of the principal investigator
- The specific location (building and room number)
- Applicable hazard pictograms (e.g., flammable, irritant)

Step 4: On-Site Storage

- Store the labeled hazardous waste container at or near the point of generation in a designated, secure, and well-ventilated area.^[7]

- Ensure the storage area is away from sources of ignition.[5]
- Do not accumulate more than 55 gallons of hazardous waste in the laboratory.[6][8]

Step 5: Final Disposal

- Contact Environmental Health and Safety (EHS): Do not dispose of **Methyl (S)-(-)-lactate** down the sink or in regular trash.[4][10] Contact your institution's EHS office to arrange for a hazardous waste pickup.[10]
- Incineration: The recommended method for final disposal is incineration in a suitable, approved combustion facility.[2] Your EHS provider will manage this process.
- Disposal of Empty Containers:
 - Empty containers that held **Methyl (S)-(-)-lactate** must be managed as hazardous waste as they may retain residue.[4]
 - Alternatively, containers can be triple-rinsed with a suitable solvent (like water or alcohol, given its solubility).[11]
 - Crucially, the rinsate from this cleaning process must be collected and disposed of as hazardous waste.[11]
 - After triple-rinsing, deface the original label, and the container may be disposed of in the regular trash, pending institutional policies.[6]

Spill Management

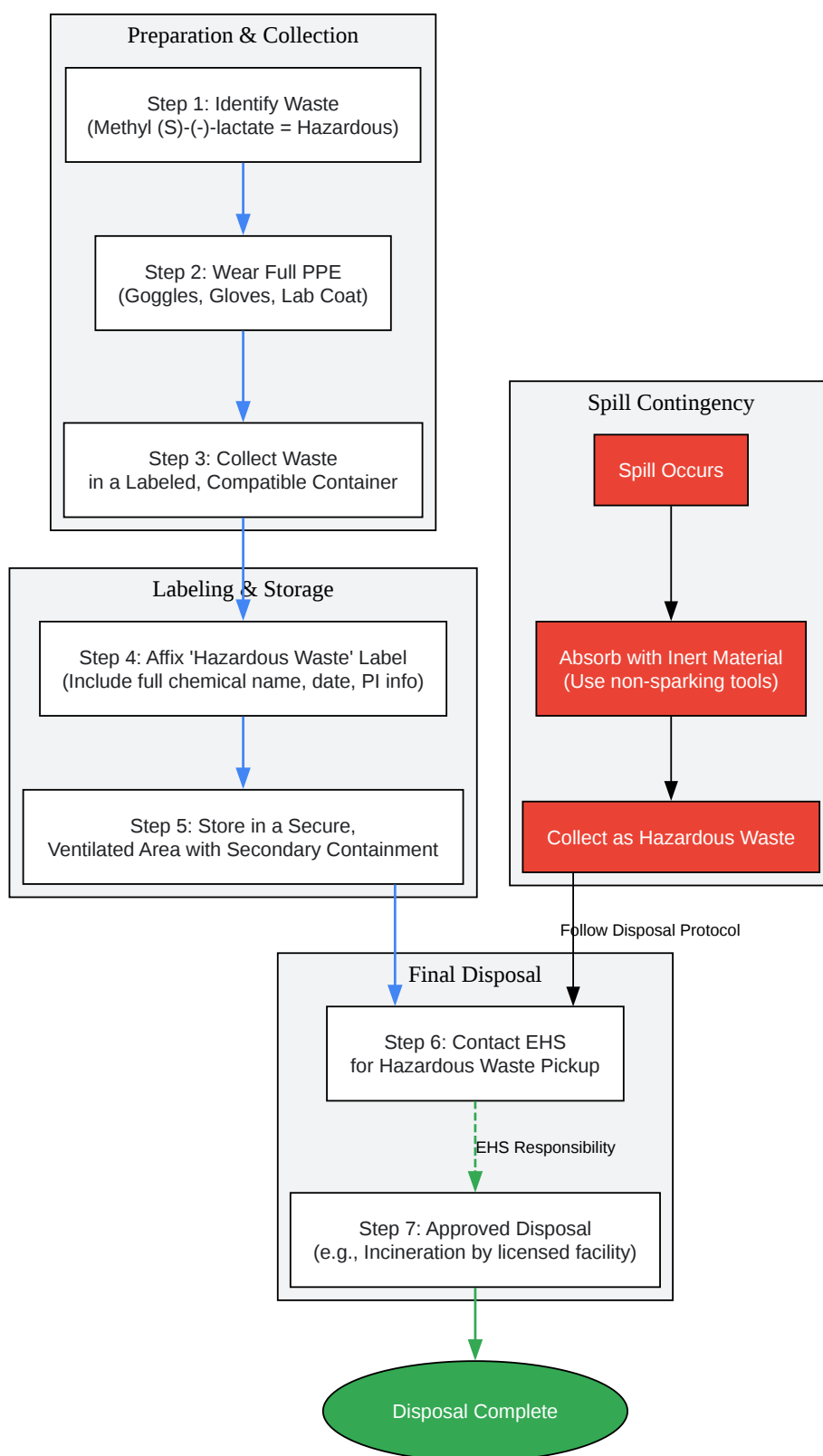
In the event of a spill:

- Evacuate and Ventilate: Evacuate non-essential personnel and ensure the area is well-ventilated.[3]
- Control Ignition Sources: Remove all sources of ignition from the area.[3][5]
- Contain Spill: For small spills, absorb with an inert, non-combustible material such as sand, silica gel, or universal binder.[2][5]

- **Collect Waste:** Collect the absorbent material and spilled chemical using non-sparking tools and place it into a designated, closed container for disposal as hazardous waste.[\[3\]](#)[\[5\]](#)
- **Decontaminate:** Clean the affected area thoroughly.
- **Report:** Report the spill to your laboratory supervisor and EHS office.

Disposal Workflow Diagram

The following diagram illustrates the logical workflow for the proper disposal of **Methyl (S)-(-)-lactate**.



[Click to download full resolution via product page](#)

Caption: Workflow for the safe disposal of **Methyl (S)-(-)-lactate** waste.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. methyl (S)-lactate | C₄H₈O₃ | CID 94386 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. musashino.com [musashino.com]
- 3. Methyl (S)-(-)-lactate - Safety Data Sheet [chemicalbook.com]
- 4. vigon.com [vigon.com]
- 5. fishersci.com [fishersci.com]
- 6. vumc.org [vumc.org]
- 7. danielhealth.com [danielhealth.com]
- 8. How to Store and Dispose of Hazardous Chemical Waste [blink.ucsd.edu]
- 9. benchchem.com [benchchem.com]
- 10. How to Dispose of Chemical Waste | Environmental Health and Safety | Case Western Reserve University [case.edu]
- 11. campussafety.lehigh.edu [campussafety.lehigh.edu]
- To cite this document: BenchChem. [Proper Disposal Procedures for Methyl (S)-(-)-lactate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b143375#methyl-s-lactate-proper-disposal-procedures]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com